

Statistical Analysis of 2,4-Decadienal: A Comparative Guide for Researchers

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Compound of Interest

Compound Name: 2,4-Decadienal

Cat. No.: B140250

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An objective comparison of **2,4-Decadienal**'s performance with supporting experimental data for researchers, scientists, and drug development professionals.

2,4-Decadienal, a reactive α,β -unsaturated aldehyde, is a byproduct of lipid peroxidation commonly found in heated cooking oils and various food products. Its presence in the diet and its potential toxicological effects have garnered significant attention from the scientific community. This guide provides a comprehensive statistical analysis of data from various studies on **2,4-Decadienal**, focusing on its toxicity and cellular effects. Detailed experimental protocols and visual representations of key signaling pathways are included to facilitate a deeper understanding of its biological activity.

Quantitative Data Summary

The following tables summarize the key quantitative data from in vivo and in vitro studies on **2,4-Decadienal**, providing a clear comparison of its toxicological profile across different experimental models.

Table 1: In Vivo Toxicity of **2,4-Decadienal** in Rodents^{[1][2]}

Species	Strain	Duration	Route of Administration	Dose (mg/kg/day)	Key Findings	NOAEL (mg/kg/day)
Rat	F344/N	2 Weeks	Gavage	0, 45, 133, 400, 1200, 3600	Decreased body weights, forestomach ulceration at 1200 mg/kg. All animals in the 3600 mg/kg group died or were sacrificed by day 3.	-
Rat	F344/N	3 Months	Gavage	0, 50, 100, 200, 400, 800	Decreased body weights, increased incidence of forestomach lesions (epithelial degeneration and chronic active inflammation) at 800 mg/kg. Lesions of the	100

olfactory
epithelium
in male
rats.

Decreased
body
weights,
forestomac
h
ulceration
at 1200
and 3600
mg/kg. All
animals in
the 3600
mg/kg
group died
or were
sacrificed
by day 9.

Mouse

B6C3F1

2 Weeks

Gavage

0, 45, 133,
400, 1200,
3600

-

Decreased
body
weights,
increased
incidence
of
forestomac
h lesions.
Lesions of
the
olfactory
epithelium
in male
and female
mice.

Mouse

B6C3F1

3 Months

Gavage

0, 50, 100,
200, 400,
800

100

NOAEL: No-Observed-Adverse-Effect Level

Table 2: In Vitro Cytotoxicity of trans,trans-**2,4-Decadienal** (tt-DDE)[3][4]

Cell Line	Organism	Cell Type	Exposure Time	IC50	Key Findings
BEAS-2B	Human	Bronchial Epithelial Cells	45 days	Not reported (tested at 0.1 and 1.0 µM)	Increased cell proliferation, expression, and release of pro-inflammatory cytokines (TNF-α and IL-1β) at 1.0 µM.
HUVECs	Human	Umbilical Vein Endothelial Cells	24 hours	15.37 µM	Dose- and time-dependent reduction in cell viability. Increased LDH release and apoptosis.

IC50: Half-maximal inhibitory concentration

Experimental Protocols

This section provides detailed methodologies for the key experiments cited in this guide, offering transparency and enabling researchers to replicate or build upon these studies.

In Vivo Toxicity Studies (NTP)[1]

The toxicity of **2,4-Decadienal** was evaluated in male and female F344/N rats and B6C3F1 mice in 2-week and 3-month studies conducted by the National Toxicology Program (NTP).

- Test Substance: **2,4-Decadienal** (at least 93% pure) was administered in corn oil by gavage.
- Animal Models:
 - Rats: F344/N, 5 animals per group for 2-week studies, 10 animals per group for 3-month studies.
 - Mice: B6C3F1, 5 animals per group for 2-week studies, 10 animals per group for 3-month studies.
- Administration: The test substance was administered 5 days per week.
- Dosage:
 - 2-Week Studies: 0, 45, 133, 400, 1200, or 3600 mg/kg body weight.
 - 3-Month Studies: 0, 50, 100, 200, 400, or 800 mg/kg body weight.
- Endpoints Evaluated:
 - Survival and Clinical Observations: Animals were observed twice daily for morbidity and mortality.
 - Body Weights: Recorded weekly.
 - Necropsy: Gross and microscopic examinations of tissues were performed at the end of the studies.

In Vitro Cytotoxicity Assay (MTT Assay)

The cytotoxicity of trans,trans-**2,4-Decadienal** (tt-DDE) in Human Umbilical Vein Endothelial Cells (HUVECs) was determined using the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay.

- Cell Culture: HUVECs were cultured under standard conditions.

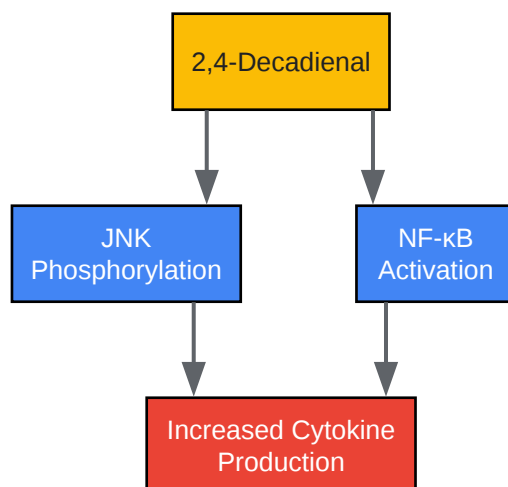
- Treatment: Cells were treated with various concentrations of tt-DDE (5, 10, and 15 μ M) for 24 hours.
- Procedure:
 - After treatment, the medium was replaced with a fresh medium containing MTT.
 - Cells were incubated to allow the formazan crystals to form.
 - The formazan crystals were dissolved in a solubilization solution (e.g., DMSO).
 - The absorbance was measured at a specific wavelength (e.g., 570 nm) using a microplate reader.
- Data Analysis: Cell viability was expressed as a percentage of the control (untreated) cells. The IC50 value was calculated from the dose-response curve.

Signaling Pathway Analysis

2,4-Decadienal has been shown to induce cellular responses through the modulation of several key signaling pathways, including the JNK, NF- κ B, and ERK pathways. These pathways are critically involved in inflammation, cell proliferation, and apoptosis.

2,4-Decadienal Induced Pro-inflammatory Response

trans,trans-**2,4-decadienal** has been shown to induce pro-inflammatory effects by activating JNK and NF- κ B signaling pathways in macrophage cells. This leads to an increase in the production of inflammatory cytokines.

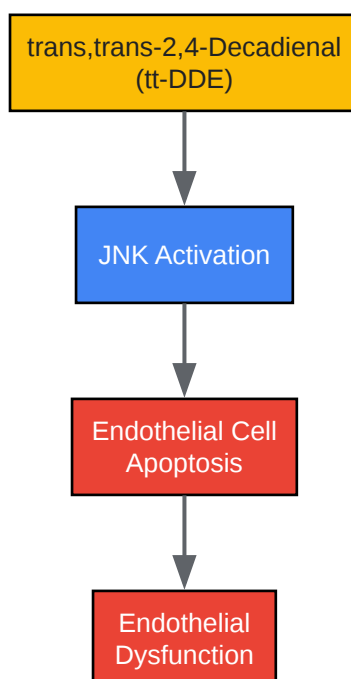


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Pro-inflammatory signaling cascade initiated by **2,4-Decadienal**.

2,4-Decadienal and Endothelial Dysfunction via JNK Pathway

In vascular endothelial cells, trans,trans-**2,4-decadienal** induces apoptosis through the activation of the JNK signaling pathway, contributing to endothelial dysfunction.

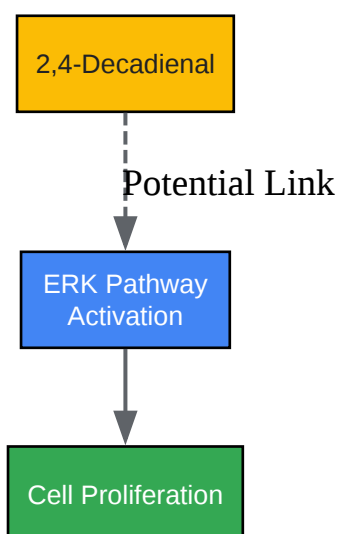


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JNK-mediated endothelial cell apoptosis induced by tt-DDE.

2,4-Decadienal and Cellular Proliferation via ERK Pathway

The ERK (Extracellular signal-regulated kinase) pathway is a key regulator of cell proliferation. While direct evidence for **2,4-Decadienal**'s effect on the ERK pathway is still emerging, its known induction of cell proliferation in bronchial epithelial cells suggests a potential involvement of this pathway.



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Hypothesized involvement of the ERK pathway in **2,4-Decadienal**-induced cell proliferation.

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